

The Enigmatic Diterpenoid: A Technical Overview of Echinophyllin C

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Echinophyllin C is a diterpenoid natural product identified as a secondary metabolite from soft corals.[1] With a molecular formula of C₂₀H₂₉NO₃, this compound has garnered interest within the scientific community for its potential bioactive properties, particularly its antimicrobial activity.[1][2] This technical guide provides a consolidated overview of the available information on **Echinophyllin C**, focusing on its chemical identity and reported biological activities. However, it is important to note that the primary scientific literature detailing the initial discovery, isolation, and comprehensive characterization of **Echinophyllin C** remains elusive despite extensive searches. The information presented herein is compiled from commercial supplier data and the broader context of diterpenoid research from marine invertebrates.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Echinophyllin C** is presented in Table 1. The structure, as provided by chemical suppliers, reveals a complex fused ring system characteristic of diterpenoids, incorporating a nitrogen-containing moiety.

Table 1: Chemical and Physical Properties of Echinophyllin C



Property	Value	Source
CAS Number	310433-44-4	[1]
Molecular Formula	C20H29NO3	[1][2]
Molecular Weight	331.45 g/mol	[2]
Systematic Name	(4aR,5S,6R,8aR)-5-[2-(2,5-Dihydro-2-oxo-1H-pyrrol-3-yl)ethyl]-3,4,4a,5,6,7,8,8a-octahydro-5,6,8a-trimethyl-1-naphthalenecarboxylic acid	Commercial Suppliers
Class	Diterpenoid	[2]
Source	Soft Coral	[1]

Presumed Biological Activity

Echinophyllin C is reported to exhibit antimicrobial properties.[1] While specific quantitative data from peer-reviewed studies are not currently available, supplier information suggests that its mode of action may involve the disruption of cellular membranes and the inhibition of essential enzymatic pathways in microbial cells.[1] This proposed mechanism is consistent with the activities of other antimicrobial terpenoids isolated from marine organisms.

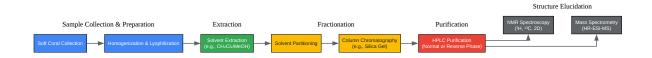
Experimental Protocols: A General Framework

Due to the absence of the primary discovery and isolation publication for **Echinophyllin C**, specific, validated experimental protocols cannot be provided. However, a generalized workflow for the isolation and characterization of diterpenoids from soft corals can be outlined. This serves as a hypothetical framework for researchers interested in investigating similar compounds.

General Isolation and Purification Workflow

The isolation of diterpenoids from soft corals typically involves a multi-step process aimed at separating the compound of interest from a complex mixture of other metabolites.





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Figure 1. A generalized workflow for the isolation and characterization of diterpenoids from soft corals.

- 1. Sample Collection and Preparation:
- Soft coral specimens are collected from their marine habitat.
- The collected biomass is typically frozen, freeze-dried (lyophilized), and then ground to a fine powder to increase the surface area for extraction.

2. Extraction:

• The dried, powdered coral material is extracted with a suitable organic solvent or solvent mixture, such as a dichloromethane/methanol (CH₂Cl₂/MeOH) solution, to isolate a wide range of secondary metabolites.

3. Fractionation:

- The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- The resulting fractions are then typically subjected to column chromatography, often using silica gel as the stationary phase, with a gradient of solvents of increasing polarity to further separate the components.

4. Purification:



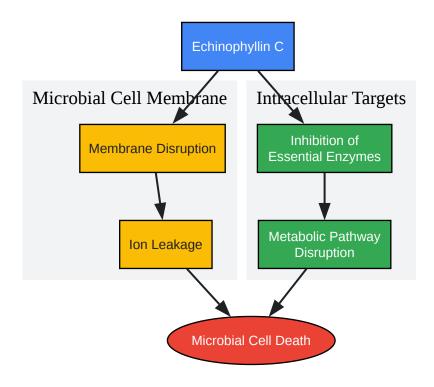
 Fractions containing the compound of interest are further purified using High-Performance Liquid Chromatography (HPLC), which offers higher resolution separation to yield the pure compound.

5. Structure Elucidation:

- The structure of the isolated pure compound is determined using a combination of spectroscopic techniques:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR, ¹³C NMR, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) are used to determine the carbonhydrogen framework and the connectivity of the molecule.
 - Mass Spectrometry (MS): High-resolution mass spectrometry (e.g., HR-ESI-MS) is used to determine the exact molecular formula.

Potential Signaling Pathways and Mode of Action

Based on the limited information available, a hypothetical mode of action for the antimicrobial activity of **Echinophyllin C** can be proposed. This is a generalized representation and requires experimental validation.





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Figure 2. A proposed mechanism of antimicrobial action for Echinophyllin C.

Future Research Directions

The lack of primary literature on **Echinophyllin C** highlights a significant gap in the knowledge of this potentially valuable natural product. Future research should focus on:

- Rediscovery and Definitive Source Identification: Isolating Echinophyllin C from a confirmed species of soft coral to establish its natural source unequivocally.
- Complete Spectroscopic Characterization: Publishing a comprehensive dataset of its NMR and other spectroscopic data to confirm its structure.
- Detailed Biological Evaluation: Conducting thorough studies to determine its antimicrobial spectrum, potency (e.g., Minimum Inhibitory Concentration MIC), and mechanism of action against a range of pathogens.
- Investigation of Signaling Pathways: Elucidating the specific cellular and molecular targets of
 Echinophyllin C to understand its effects on microbial signaling pathways.
- Total Synthesis: Developing a synthetic route to **Echinophyllin C** to enable the production of larger quantities for further biological studies and potential therapeutic development.

Conclusion

Echinophyllin C represents an intriguing diterpenoid from a marine source with potential as an antimicrobial agent. While its existence is confirmed through commercial availability, the absence of a foundational scientific publication limits a deeper understanding of its discovery, isolation, and biological activity. The information presented in this guide serves as a starting point for researchers and drug development professionals, highlighting the need for further investigation to unlock the full potential of this enigmatic natural product. The general methodologies and proposed mechanisms of action provide a framework for future studies that could ultimately lead to the development of new therapeutic agents.



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- To cite this document: BenchChem. [The Enigmatic Diterpenoid: A Technical Overview of Echinophyllin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021605#discovery-and-isolation-of-echinophyllin-c]

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